

Chemical and physical properties of Fenticlor

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Compound of Interest		
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Fenticlor: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical and physical properties, synthesis, and mechanism of action of **Fenticlor**. The information is intended for researchers, scientists, and professionals involved in drug development and related fields.

Chemical and Physical Properties

Fenticlor, also known as bis(2-hydroxy-5-chlorophenyl) sulfide, is a chlorinated phenolic compound with established antibacterial and antifungal properties.[1][2] It has been used topically and in veterinary medicine.[1][2] The following tables summarize its key chemical identifiers and physicochemical properties.

Chemical Identifiers



Identifier	Value
IUPAC Name	2,2'-Thiobis(4-chlorophenol)[3][4]
CAS Number	97-24-5[1][3][4]
Molecular Formula	C12H8Cl2O2S[1][3][4]
Synonyms	Fentichlor, Bis(2-hydroxy-5-chlorophenyl) sulfide, 2,2'-Dihydroxy-5,5'-dichlorodiphenyl sulfide[3][4]
InChI Key	ANUSOIHIIPAHJV-UHFFFAOYSA-N[4][5]

Physicochemical Properties

Property	Value
Molar Mass	287.16 g/mol [1]
Appearance	White to cream-colored crystalline solid or pale yellow powder[5][6]
Melting Point	174-175.8 °C (345-348.4 °F)[1][3][5][6]
Boiling Point	416.7 ± 45.0 °C (Predicted)[7]
Solubility	Insoluble in water[5][6]. Soluble in aqueous solutions of NaOH, alcohol, and hot benzene.[3]
pKaı (acidic)	6.28
pKa ₂ (acidic)	9.05
LogP	4.5
Density	1.58 g/cm ³ [6]

Experimental Protocols: Synthesis of Fenticlor

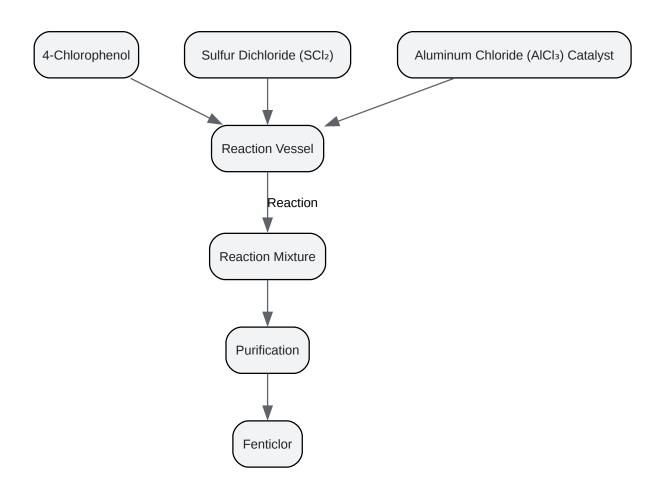
Two primary methods for the synthesis of **Fenticlor** have been documented:

Method 1: Aluminum Chloride-Catalyzed Reaction



This method involves the reaction of 4-chlorophenol with sulfur dichloride (SCl₂) in the presence of aluminum chloride (AlCl₃) as a catalyst.

Experimental Workflow:



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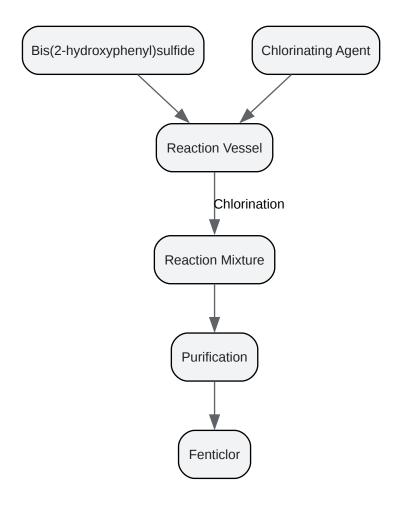
Caption: Synthesis of **Fenticlor** via AlCl₃-catalyzed reaction.

Method 2: Chlorination of Bis(2-hydroxyphenyl)sulfide

This alternative synthesis route involves the chlorination of bis(2-hydroxyphenyl)sulfide.

Experimental Workflow:





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Caption: Synthesis of **Fenticlor** via chlorination.

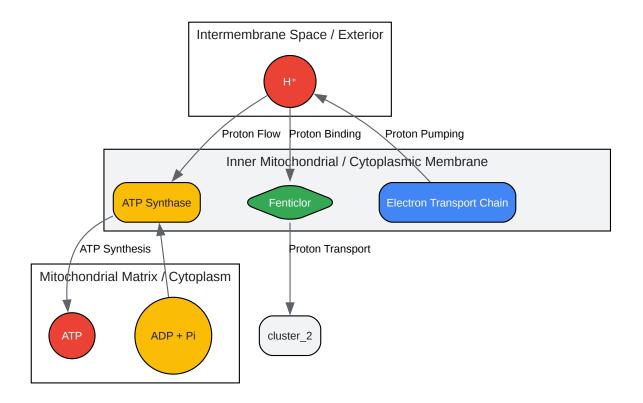
Mechanism of Action: Uncoupling of Oxidative Phosphorylation

Fenticlor's antimicrobial activity is primarily attributed to its function as an uncoupler of oxidative phosphorylation. It disrupts the proton motive force across the inner mitochondrial membrane in eukaryotic pathogens or the cytoplasmic membrane in bacteria. This dissipation of the proton gradient uncouples the electron transport chain from ATP synthesis, leading to a depletion of cellular ATP and ultimately, cell death.

The proposed mechanism involves **Fenticlor** acting as a protonophore, shuttling protons across the membrane.

Signaling Pathway:





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Caption: **Fenticlor** uncouples oxidative phosphorylation by dissipating the proton gradient.

Analytical Methods

The analysis of **Fenticlor** can be performed using various spectrometric techniques. Mass spectrometry, particularly electron ionization (EI-MS), is a valuable tool for its identification and structural elucidation. The NIST WebBook provides reference mass spectra for **Fenticlor**.[4][8] [9]

Safety and Toxicity

Fenticlor may cause skin irritation and photosensitivity.[2][5] The oral LD50 in rats is reported to be 3250 mg/kg.[2] Standard precautions for handling chemical compounds should be observed.



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